

Mercaptoacetone oxime CAS number and molecular weight

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Compound of Interest		
Compound Name:	Mercaptoacetone oxime	
Cat. No.:	B065794	Get Quote

Mercaptoacetone Oxime: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Mercaptoacetone oxime, a sulfur-containing ketoxime, presents a unique chemical scaffold with potential applications in various scientific domains. This technical guide provides a comprehensive overview of its fundamental properties, including its Chemical Abstracts Service (CAS) number and molecular weight. While specific experimental data for mercaptoacetone oxime is limited in publicly available literature, this document extrapolates potential synthetic routes and biological activities based on the well-established chemistry of oximes and mercapto compounds. This guide aims to serve as a foundational resource for researchers and professionals interested in exploring the chemistry and potential applications of this intriguing molecule.

Chemical Identity and Properties

Mercaptoacetone oxime, also known as 1-mercapto-2-propanone oxime, is an organic compound containing both a thiol (-SH) and an oxime (-C=NOH) functional group. These functionalities are known to impart specific chemical reactivity and biological activity.

Core Data



Property	Value	Source
CAS Number	175137-00-5	Sigma-Aldrich
Molecular Formula	C ₃ H ₇ NOS	PubChem
Molecular Weight	105.159 g/mol	Sigma-Aldrich

Potential Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **mercaptoacetone oxime** is not readily available in peer-reviewed literature, a general synthetic strategy can be proposed based on standard organic chemistry principles.

Proposed Synthetic Pathway

The most plausible route to **mercaptoacetone oxime** involves the oximation of its corresponding ketone precursor, mercaptoacetone (1-mercapto-2-propanone). This reaction is a well-established method for the synthesis of oximes.

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